

Trifluenfuronate: A Technical Review of a Novel Nematicide and Acaricide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trifluenfuronate

Cat. No.: B12750982

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Introduction

Trifluenfuronate is a novel pesticide with demonstrated nematicidal, acaricidal, and insecticidal properties.[1] Provisionally approved by the ISO (ISO 1750), it is recognized for its activity against a range of agricultural pests.[2] This technical guide provides a comprehensive review of the existing literature on **Trifluenfuronate**, focusing on its chemical properties, proposed mechanism of action, biological activity with available quantitative data on related compounds, and detailed experimental protocols relevant to its mode of action.

Chemical and Physical Properties

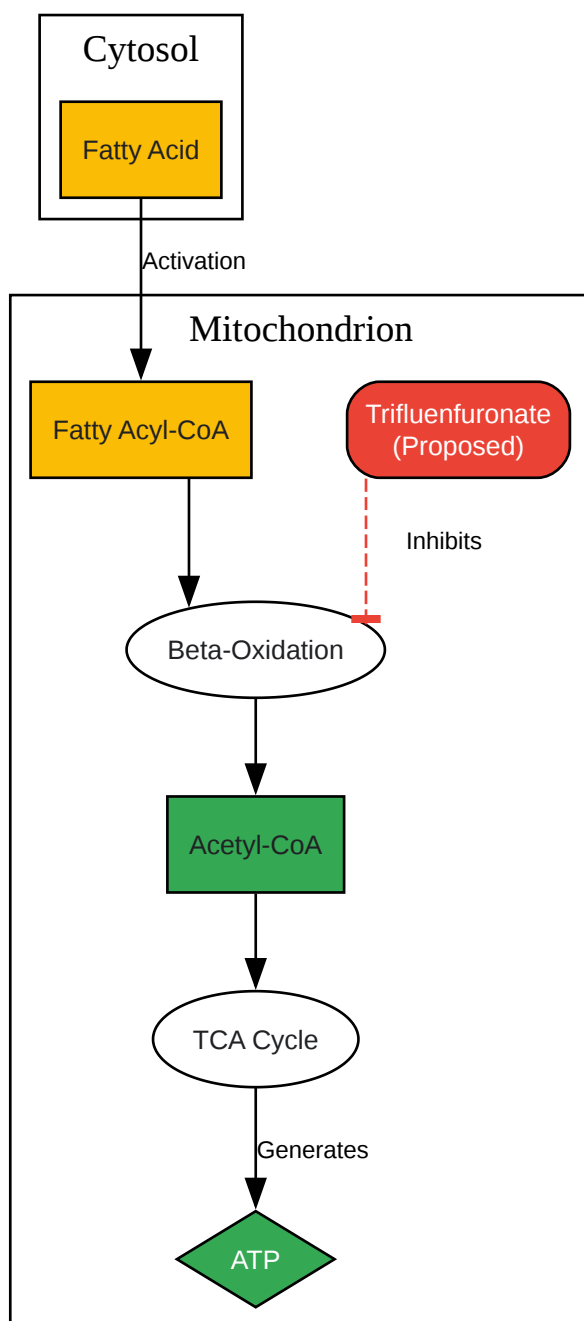
Trifluenfuronate is a synthetic fluoroalkenyl nematicide.[1] The technical substance is an isomeric mixture.[1]

Property	Value	Source
IUPAC Name	mixture of 60–80% trans-isomers 3,4,4-trifluorobut-3-enyl (2RS,3RS)-2-(2-methoxyphenyl)-5-oxotetrahydrofuran-3-carboxylate and 40–20% of the cis-isomers 3,4,4-trifluorobut-3-enyl (2RS,3SR)-2-(2-methoxyphenyl)-5-oxotetrahydrofuran-3-carboxylate	[2]
CAS Registry No.	2074661-82-6	[3]
Molecular Formula	C ₁₆ H ₁₅ F ₃ O ₅	[2][3]
Molecular Mass	344.28 g/mol	
Synonyms	sanfoshaxianzhi, Trifluorocide	[1][2][3]

Proposed Mechanism of Action

While direct studies on the explicit mechanism of action of **Trifluenfuronate** are limited in the reviewed literature, it is proposed to function as a β -oxidation inhibitor based on mitochondrial fatty acid metabolism.[1] This mode of action is further supported by detailed studies on the structurally related acaricide, flupentiofenox, which has been shown to inhibit the mitochondrial β -oxidation pathway of fatty acids, leading to a decrease in ATP levels in target organisms.[4][5]

The proposed pathway involves the inhibition of fatty acid metabolism within the mitochondria, disrupting the production of acetyl-CoA and subsequently hindering the generation of ATP through the respiratory chain.



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Proposed mechanism of action for **Trifluenfuronate**.

Biological Activity

Trifluenfuronate is effective against a variety of plant-parasitic nematodes and mites.^{[1][2]}

Pests Controlled:

- Nematodes: Meloidogyne incognita, Ditylenchus, Heterodera, Pratylenchus, and Bursaphelenchus xylophilus.[2]
- Mites: Red spider mite (Tetranychus cinnabarinus), two-spotted spider mites, Hawthorn spider mite (Tetranychus viennensis), and citrus red mites.[1]
- Insects: Tobacco whitefly and Diamondback moth.[1]

Quantitative Data (on Structurally Related Compounds):

Direct quantitative biological activity data for **Trifluenfuronate** was not available in the reviewed literature. However, studies on structurally similar trifluorobutene amide and ester derivatives provide insights into the potential efficacy.

Compound	Target Organism	Assay Type	LC ₅₀ (mg/L)	Source
Trifluorobutene amide derivative A8	Meloidogyne incognita	In vitro	2.02	[6]
Trifluorobutene amide derivative A23	Meloidogyne incognita	In vitro	0.76	[6]

Experimental Protocols

The following is a detailed methodology for a key experiment relevant to the proposed mechanism of action of **Trifluenfuronate**, adapted from a study on the related compound, flupentiofenox.[4]

Protocol: Mitochondrial Oxygen Consumption Assay

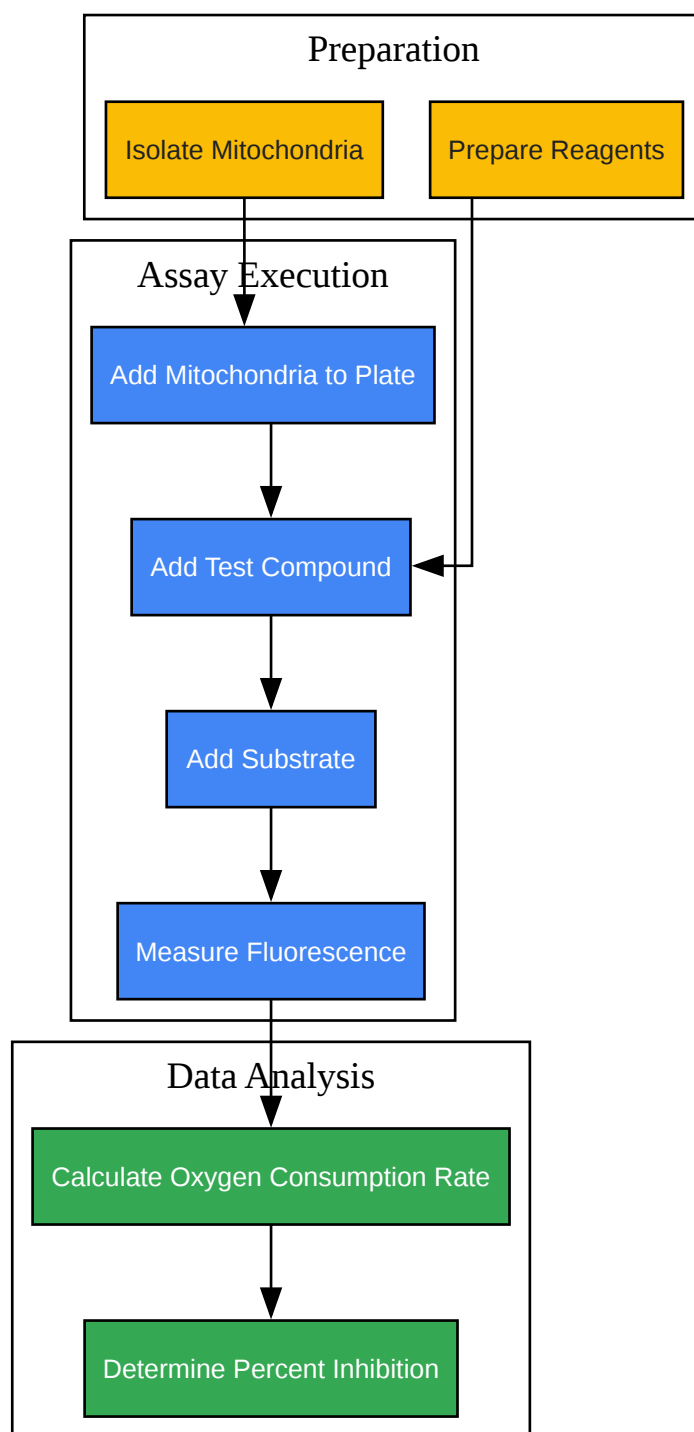
Objective: To determine the inhibitory effect of a test compound on mitochondrial respiration using different substrates.

Materials:

- Mitochondrial fraction isolated from the target organism (e.g., spider mites or a model insect like mealworms).
- Respiration buffer (e.g., 65 mM potassium phosphate buffer, pH 7.5).
- Substrates: Pyruvate, n-octanoic acid, palmitoyl-carnitine.
- Test compound (**Trifluenfurionate**) dissolved in a suitable solvent (e.g., acetone).
- Positive controls: Rotenone (Complex I inhibitor), Antimycin A (Complex III inhibitor), Sodium mercaptoacetate (β -oxidation inhibitor).
- Fluorescent oxygen probe.
- Microplate reader with fluorescence detection.

Procedure:

- Preparation of Mitochondrial Suspension: Isolate mitochondria from the target organism using standard differential centrifugation methods at low temperatures (below 4°C).
- Assay Setup: In a 96-well microplate, add the respiration buffer and the mitochondrial suspension.
- Compound Addition: Add the test compound (**Trifluenfurionate**) or positive controls at various concentrations. The final solvent concentration should not exceed 1%.
- Substrate Addition: Initiate the reaction by adding one of the substrates (pyruvate, n-octanoic acid, or palmitoyl-carnitine).
- Measurement: Immediately begin measuring the decrease in fluorescence over time using a microplate reader. The rate of fluorescence decrease corresponds to the rate of oxygen consumption.
- Data Analysis: Calculate the rate of oxygen consumption (Δ RFU/min). Compare the rates in the presence of the test compound to the solvent control to determine the percent inhibition.



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Workflow for Mitochondrial Oxygen Consumption Assay.

Synthesis

A detailed, publicly available synthesis protocol for **Trifluenfuronate** is not available in the reviewed literature. However, a high-level description suggests a multi-step proprietary process.^[1] This process involves the preparation of a key trifluoropropenyl building block, which is then attached to a substituted dihydrofuranone scaffold.^[1] The synthesis of this scaffold starts from a phenolic material and involves ortho-formylation, cyclization with a beta-ketoester, and finally esterification.^[1] A patent for a "Nematocidal composition and application thereof" has been assigned to Shandong United Pesticide Industry Co., Ltd. (CN106342882A), which likely contains details of the synthesis, but the full text was not accessible for this review.^[2]

Conclusion

Trifluenfuronate is a promising new pesticide with a proposed novel mode of action targeting mitochondrial β -oxidation. While specific quantitative data and detailed synthesis protocols are not yet widely available in the public domain, research on structurally related compounds provides valuable insights into its biological activity and mechanism. The experimental protocols outlined in this guide offer a framework for further investigation into the precise molecular interactions and efficacy of **Trifluenfuronate**. As a relatively new compound, further research and publication of data are anticipated to fully elucidate its properties and potential applications in agriculture.

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- To cite this document: BenchChem. [Trifluenfurionate: A Technical Review of a Novel Nematicide and Acaricide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12750982#trifluenfurionate-review-of-existing-literature]

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